

DHQZ-36 solubility and stock solution preparation

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Application Notes and Protocols for DHQZ-36

For Researchers, Scientists, and Drug Development Professionals

Abstract

DHQZ-36 is a potent small molecule inhibitor of retrograde trafficking, demonstrating significant activity against various pathogens and in the modulation of cellular processes that rely on this pathway.[1] As a structural analog of Retro-2cycl, DHQZ-36 exhibits enhanced potency in inhibiting retrograde pathway-dependent phenomena.[1][2][3] These application notes provide detailed information on the solubility of DHQZ-36, protocols for the preparation of stock solutions, and an overview of its mechanism of action.

Physicochemical Properties and Solubility

DHQZ-36 is typically supplied as a solid powder.[4] Its molecular formula is C₂₁H₁₈F₂N₂OS, with a molecular weight of 384.44 g/mol .[4][5]

Table 1: DHQZ-36 Physicochemical Data



Property	Value Source(s)	
CAS Number	1542098-94-1	[5]
Molecular Formula	C21H18F2N2OS [4][5]	
Molecular Weight	384.44 g/mol [4][5]	
Appearance	Solid powder	[4]
Purity	>98% (batch-specific)	[4]

Table 2: DHQZ-36 Solubility and Storage

Solvent	Solubility	Storage of Stock Solution	Source(s)
DMSO	Soluble	-20°C for up to 1 month, -80°C for up to 6 months.	[6]
Powder	Not Applicable	-20°C for up to 3 years, 4°C for up to 2 years.	[6]

Note: While specific quantitative solubility data (e.g., mg/mL) is not consistently published, DHQZ-36 is readily soluble in DMSO. It is recommended to start with a common stock concentration (e.g., 10 mM) and adjust as needed. For some compounds, gentle warming and sonication may aid in dissolution.[7]

Experimental Protocols Preparation of a 10 mM DHQZ-36 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of DHQZ-36 in dimethyl sulfoxide (DMSO).

Materials:



- DHQZ-36 powder
- Anhydrous/molecular biology grade DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Determine the required mass of DHQZ-36:
 - Molecular Weight (MW) of DHQZ-36 = 384.44 g/mol .
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - Mass (g) = Molarity (mol/L) x Volume (L) x MW (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 384.44 g/mol x 1000 mg/g = 3.844 mg.
- Weighing DHQZ-36:
 - Accurately weigh out approximately 3.84 mg of DHQZ-36 powder using an analytical balance and place it into a sterile microcentrifuge tube. Record the exact weight.
- Dissolving in DMSO:
 - Calculate the precise volume of DMSO needed based on the actual weight of the DHQZ-36 powder.
 - Volume (μL) = (Mass (mg) / 384.44 g/mol) / (10 mmol/L) x 1,000,000 μL/L
 - Add the calculated volume of DMSO to the microcentrifuge tube containing the DHQZ-36 powder.



• Solubilization:

 Vortex the solution thoroughly until the DHQZ-36 powder is completely dissolved. If necessary, gentle warming (e.g., in a 37°C water bath) and brief sonication can be used to facilitate dissolution. Visually inspect the solution to ensure there are no visible particles.

Storage:

- Aliquot the stock solution into smaller volumes in sterile, light-protected tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[6]

Preparation of Working Solutions

For cell-based assays, the DMSO stock solution should be diluted in the appropriate cell culture medium to the desired final concentration. It is crucial to maintain the final DMSO concentration in the culture medium at a non-toxic level, typically below 0.5%, and ideally at or below 0.1%, as higher concentrations can affect cell viability.[8][9] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Mechanism of Action: Inhibition of Retrograde Trafficking

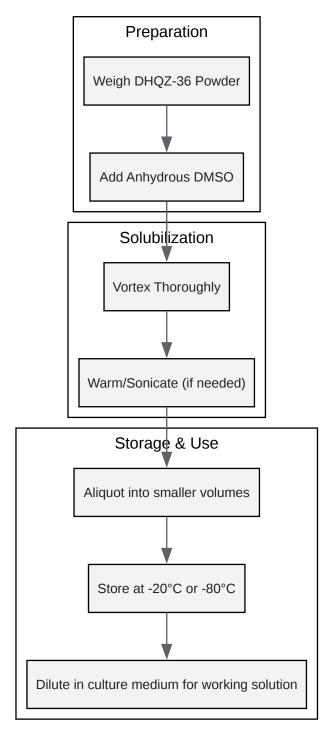
DHQZ-36 is an inhibitor of the retrograde trafficking pathway.[6] This cellular process is responsible for the transport of molecules from the plasma membrane and endosomes to the trans-Golgi network (TGN) and ultimately to the endoplasmic reticulum (ER).[1] This pathway is utilized by various viruses and toxins for cellular entry and is also crucial for normal cellular functions.[1]

DHQZ-36 is a more potent analog of Retro-2, which has been shown to disrupt retrograde trafficking by inducing the dispersal of Syntaxin-5 (Stx5) from the Golgi apparatus.[1][10] Stx5 is a crucial SNARE protein involved in vesicle fusion at the Golgi. By altering the localization of Stx5, DHQZ-36 and its analogs are thought to inhibit the transport of cargo that relies on the retrograde pathway.[1]



Visualizations

Experimental Workflow for DHQZ-36 Stock Solution Preparation

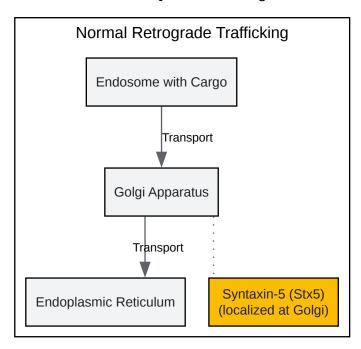


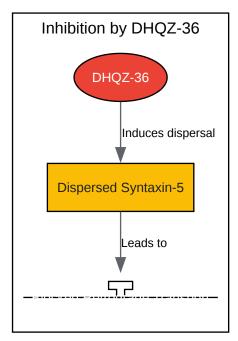
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Caption: Workflow for DHQZ-36 stock solution preparation.



Proposed Mechanism of DHQZ-36 in Retrograde Trafficking Inhibition





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Caption: DHQZ-36 disrupts retrograde trafficking via Syntaxin-5.



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